

2,7-Dibromophenanthrene-9,10-dione proper disposal procedures

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Compound of Interest

Compound Name: 2,7-Dibromophenanthrene-9,10-dione

Cat. No.: B038369

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Proper disposal of **2,7-Dibromophenanthrene-9,10-dione** is crucial for laboratory safety and environmental protection. As a brominated aromatic compound, it is classified as a hazardous halogenated organic waste and requires specific handling and disposal procedures. Adherence to these guidelines is essential for researchers, scientists, and drug development professionals to minimize risks and ensure compliance with regulations.

Immediate Safety and Handling Precautions

Before handling **2,7-Dibromophenanthrene-9,10-dione**, it is imperative to be familiar with its hazards. This compound is harmful if swallowed, inhaled, or comes into contact with skin, and it can cause serious eye irritation and respiratory irritation.[\[1\]](#) Always handle this chemical in a well-ventilated area or a designated fume hood.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE) required:

- Eye Protection: Chemical safety goggles or glasses.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin and Body Protection: A laboratory coat and closed-toe shoes are mandatory to protect skin and clothing.[\[2\]](#)
- Respiratory Protection: If significant dust is generated, a dust respirator should be used.[\[1\]](#)

Disposal Parameters

The following table summarizes the key parameters for the proper disposal of **2,7-Dibromophenanthrene-9,10-dione**.

Parameter	Guideline
Waste Classification	Hazardous Halogenated Organic Waste. [2] [4] [5]
Storage Container	A designated, sealable, and clearly labeled container for halogenated organic waste. [4] [5] [6] The container must be in good condition and compatible with the chemical. [5] [6]
Labeling Requirements	The container must be labeled "Hazardous Waste" with the full chemical name: "2,7-Dibromophenanthrene-9,10-dione". [3] [4] [5] Do not use abbreviations.
Waste Segregation	Must be kept separate from non-halogenated organic waste, acidic or alkaline waste streams, and other incompatible materials. [2] [4] [5]
Spill Cleanup Residue	All contaminated materials from a spill cleanup (e.g., absorbent pads, gloves) must be placed in a sealed, labeled container for hazardous waste disposal. [1] [6]

Step-by-Step Disposal Protocol

This protocol provides a systematic approach to the disposal of **2,7-Dibromophenanthrene-9,10-dione**.

1. Waste Characterization and Segregation:

- Identify the waste as **2,7-Dibromophenanthrene-9,10-dione**.
- This compound is a halogenated organic solid. As such, it must be disposed of in the designated "Halogenated Organic Waste" stream.[\[2\]](#)

- It is critical to keep halogenated waste separate from non-halogenated waste to prevent costly and complex disposal procedures.[4][5]

2. Container Selection and Labeling:

- Select a waste container that is in good condition, compatible with the chemical, and has a secure, tight-fitting lid.[5][6]
- Before adding any waste, label the container with "Hazardous Waste" and the full chemical name, "Waste **2,7-Dibromophenanthrene-9,10-dione**".[5] Include the date when the first waste is added.

3. Waste Collection:

- For pure, unused, or expired **2,7-Dibromophenanthrene-9,10-dione**: If the original container is intact and properly labeled, it can be disposed of directly as hazardous waste.
- For contaminated laboratory materials (e.g., gloves, filter paper, weigh boats): Place these items directly into the designated solid halogenated organic waste container.
- For **2,7-Dibromophenanthrene-9,10-dione** in solution: If dissolved in a solvent, the entire solution must be disposed of in the designated "Halogenated Liquid Waste" container. Ensure the solvent is compatible with other contents in the container.

4. Storage of Waste:

- Keep the waste container tightly sealed when not in use.[4][5]
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. [1][6]
- The storage location should be a designated satellite accumulation area.[4]

5. Arranging for Disposal:

- Once the waste container is full, or if it has been stored for a period defined by your institution's policy, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[4]

- Do not dispose of **2,7-Dibromophenanthrene-9,10-dione** down the drain or in regular trash.
[\[2\]](#)[\[6\]](#)

Spill Management Protocol

In the event of a spill, follow these procedures:

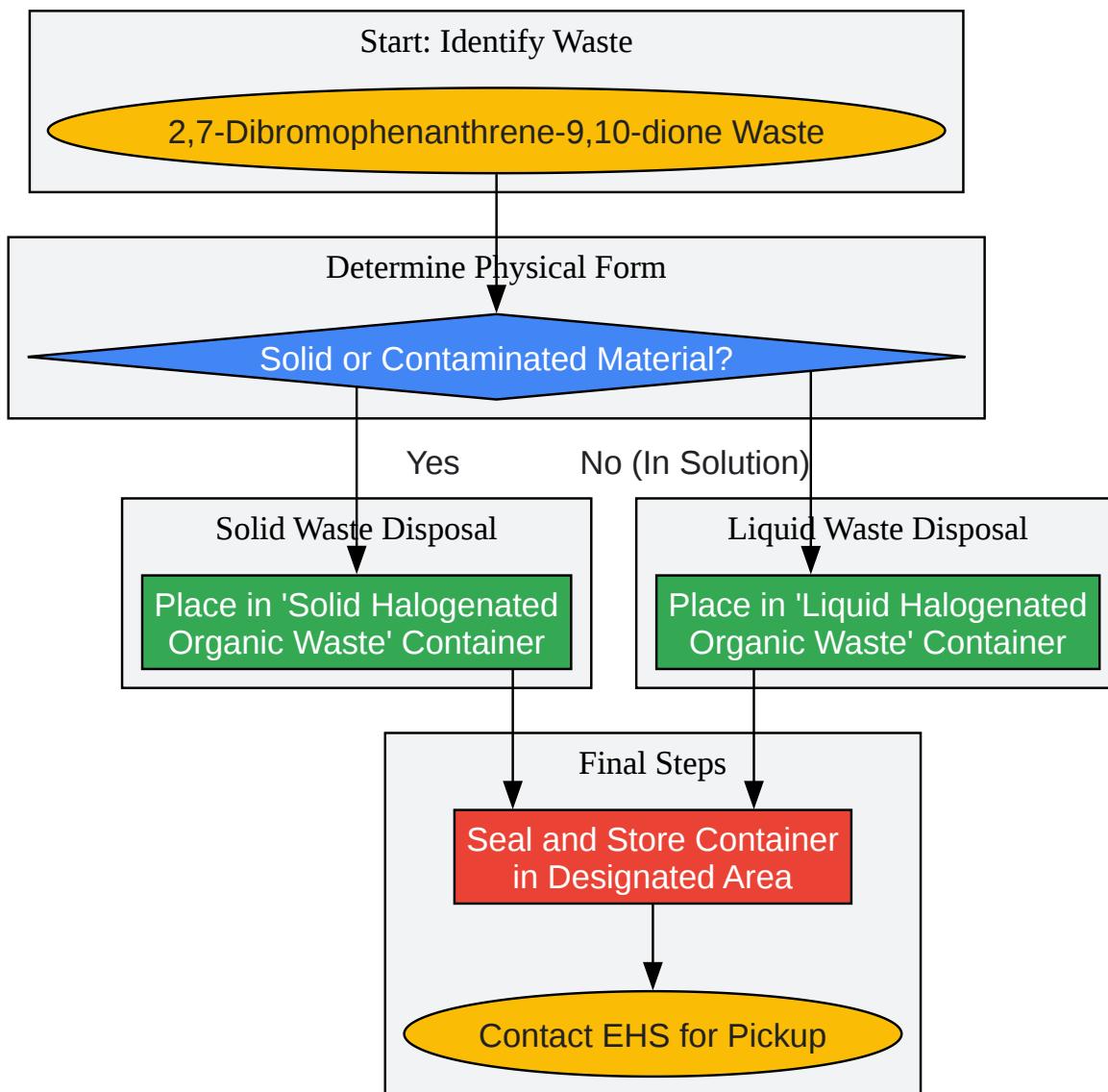
Minor Spills:

- Ensure the area is well-ventilated; if necessary, work within a fume hood.[\[1\]](#)[\[2\]](#)
- Wearing appropriate PPE, clean up the spill immediately.[\[1\]](#)
- Use dry cleanup procedures and avoid generating dust.[\[1\]](#)
- Use an inert absorbent material to collect the spilled solid.[\[6\]](#)
- Place the spilled material and any contaminated cleaning supplies into a clean, dry, sealable, and labeled container for disposal as hazardous waste.[\[1\]](#)[\[6\]](#)

Major Spills:

- Evacuate the immediate area and alert others.
- Contact your institution's emergency response team or EHS department.[\[1\]](#)[\[4\]](#)
- Prevent the spillage from entering drains or waterways.[\[1\]](#)

Disposal Workflow Diagram



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Caption: Disposal workflow for **2,7-Dibromophenanthrene-9,10-dione**.

Disclaimer: This guide provides general procedures for the disposal of **2,7-Dibromophenanthrene-9,10-dione**. Researchers must always consult and adhere to their institution's specific chemical hygiene plan and local, state, and federal regulations for hazardous waste disposal.

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